

# A Comparative Analysis of Mechanical Properties: Cadmium Copper vs. Beryllium Copper Alloys

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## Compound of Interest

Compound Name: Cadmium;copper

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In the selection of materials for critical applications, a thorough understanding of their mechanical and physical properties is paramount. This guide provides an objective comparison of two high-performance copper alloys: cadmium copper (specifically UNS C16200) and beryllium copper (specifically UNS C17200). The information presented herein is supported by experimental data and standardized testing protocols to aid in informed material selection for research, development, and manufacturing processes.

## Data Presentation: A Side-by-Side Comparison

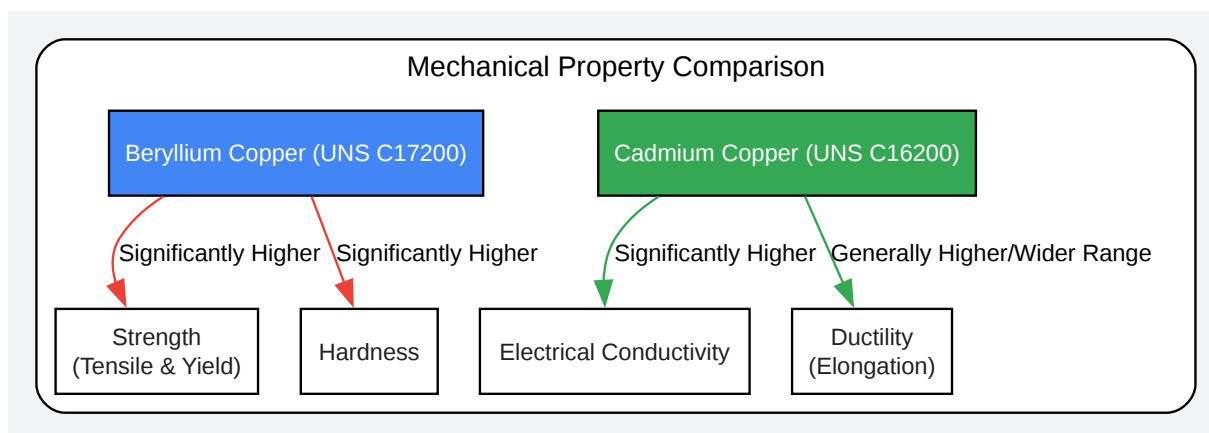
The mechanical and electrical properties of cadmium copper and beryllium copper are summarized in the table below. It is important to note that these properties can vary significantly depending on the temper and processing of the alloys. The data presented represents typical ranges found for these materials.

Property	Cadmium Copper (UNS C16200)	Beryllium Copper (UNS C17200)
Tensile Strength	241 - 689 MPa (35 - 100 ksi)[1]	480 - 1520 MPa (70 - 220 ksi) [2][3][4]
Yield Strength	100 - 470 MPa (15 - 69 ksi)[5]	160 - 1380 MPa (23 - 200 ksi) [2]
Elongation at Break	2.0 - 56 % [5]	1.1 - 37 % [2]
Rockwell Hardness	B-scale: -	B-scale: 88 - 103, C-scale: 23 - 45 [2][6][7]
Electrical Conductivity	90% IACS (aged and drawn) [8]	22 - 25% IACS [4]
Modulus of Elasticity	120 GPa (17 x 10 <sup>6</sup> psi) [5]	120 - 131 GPa (17 - 19 x 10 <sup>6</sup> psi) [2][4]

## Key Differences in Mechanical Performance

Beryllium copper (UNS C17200) exhibits significantly higher tensile and yield strengths compared to cadmium copper (UNS C16200). [2][3][4][5] This superior strength makes beryllium copper a preferred choice for applications requiring high force resistance and durability, such as springs, connectors, and tools. [7] Conversely, cadmium copper, while not as strong, offers substantially higher electrical conductivity. [8] This makes it a suitable material for applications where efficient electrical current flow is a primary concern, such as in trolley wires and heating elements.

The hardness of beryllium copper is also notably greater than that of cadmium copper, contributing to its excellent wear resistance. [2][4][6] In terms of ductility, as indicated by the elongation at break, cadmium copper can exhibit a wider range, suggesting it can be more forgiving in certain forming operations. [5]



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*Key mechanical property comparison.*

## Experimental Protocols

The mechanical properties presented in this guide are determined through standardized experimental procedures. The following outlines the methodologies for the key experiments cited.

### Tensile Testing (ASTM E8/E8M)

Tensile testing is performed to determine the tensile strength, yield strength, and elongation of a material.<sup>[9][10][11][12]</sup>

- **Specimen Preparation:** A standardized specimen is machined from the alloy. The dimensions of the specimen are precisely measured, particularly the cross-sectional area of the gauge section.<sup>[11]</sup>
- **Test Setup:** The specimen is mounted into the grips of a universal testing machine. An extensometer is attached to the gauge section to accurately measure elongation.<sup>[9]</sup>
- **Procedure:** A uniaxial tensile load is applied to the specimen at a controlled rate.<sup>[9]</sup> The force applied and the corresponding elongation are continuously recorded until the specimen fractures.

- **Data Analysis:** The recorded data is used to generate a stress-strain curve. From this curve, the tensile strength (the maximum stress the material can withstand), yield strength (the stress at which the material begins to deform plastically), and elongation at break (a measure of ductility) are determined.[\[11\]](#)

## Rockwell Hardness Testing (ASTM E18)

The Rockwell hardness test measures the resistance of a material to indentation.[\[13\]](#)[\[14\]](#)

- **Specimen Preparation:** The surface of the test specimen must be clean, smooth, and free of any scale or lubricants.[\[15\]](#)
- **Test Setup:** The appropriate indenter (e.g., a diamond cone or a steel ball) and test load are selected based on the material being tested. For copper alloys, the Rockwell B or superficial scales are often used.[\[14\]](#)[\[15\]](#)
- **Procedure:** A preliminary minor load is applied to the specimen to seat the indenter. Then, a major load is applied for a specified dwell time. The major load is then removed, and the final depth of indentation is measured by the testing machine.[\[16\]](#)
- **Data Analysis:** The Rockwell hardness number is an inverse function of the depth of the indentation and is read directly from the machine's dial or digital display.

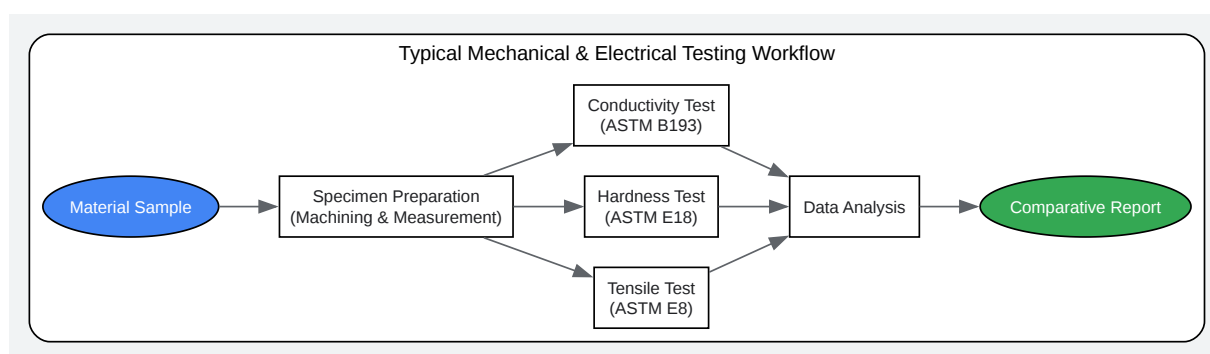
## Electrical Resistivity/Conductivity Testing (ASTM B193)

This test method determines the electrical resistivity of a metallic conductor material, from which conductivity is calculated.[\[17\]](#)[\[18\]](#)[\[19\]](#)[\[20\]](#)

- **Specimen Preparation:** The test specimen, which can be in the form of a wire, rod, or bar, must have a uniform cross-section.[\[20\]](#) Its dimensions (length and cross-sectional area) are precisely measured.
- **Test Setup:** A Kelvin-type double bridge or a potentiometer is typically used to measure the resistance of the specimen.[\[20\]](#) This setup minimizes the influence of contact resistance.
- **Procedure:** A known direct current is passed through the specimen, and the voltage drop across a defined gauge length is measured. To eliminate errors from thermal electromotive

forces, readings are often taken with the current flowing in both forward and reverse directions.[20] The temperature of the specimen is also recorded.

- **Data Analysis:** The resistance is calculated from the voltage and current measurements. The electrical resistivity is then determined using the measured resistance, the cross-sectional area, and the gauge length. The electrical conductivity is the reciprocal of the resistivity and is often expressed as a percentage of the International Annealed Copper Standard (% IACS).



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*Experimental testing workflow.*

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